

# Technical Support Center: Optimizing Salt Concentration for Reactive Dye Exhaustion

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## Compound of Interest

Compound Name: *Reactive yellow 25*

Cat. No.: *B15557121*

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This technical support center provides troubleshooting guidance and frequently asked questions to assist researchers, scientists, and drug development professionals in optimizing salt concentration for reactive dye exhaustion experiments.

## Troubleshooting Guide

This guide addresses common issues encountered during the reactive dyeing process related to salt concentration.

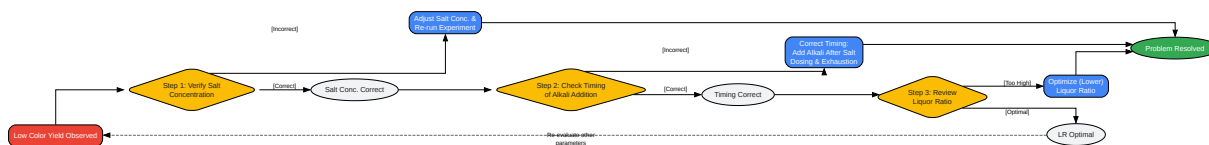
Issue: Low Color Yield or Pale Shades

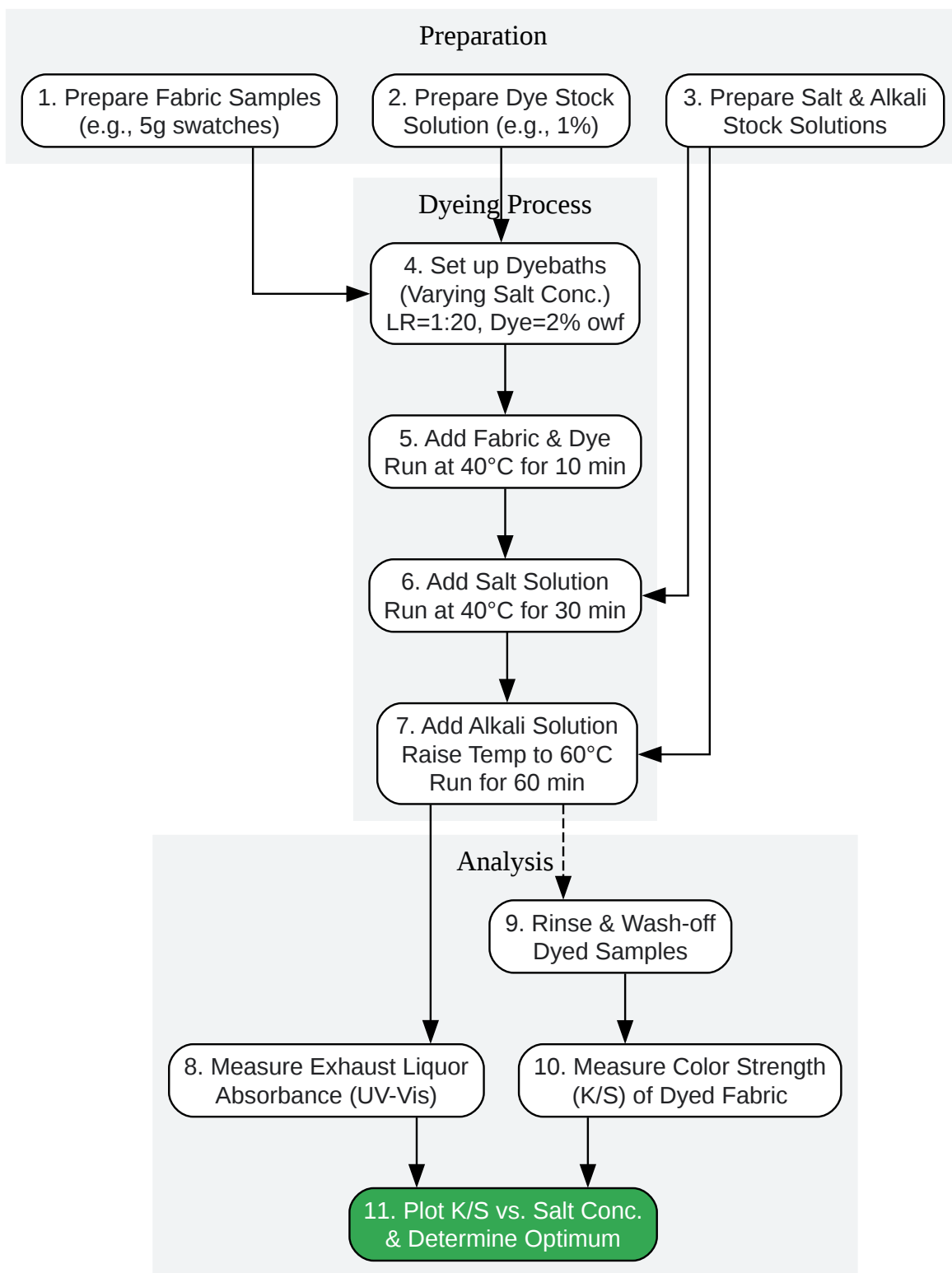
Possible Cause: Insufficient salt concentration, premature addition of alkali, or excessive liquor ratio.

Troubleshooting Steps:

- **Verify Salt Concentration:** Ensure the correct amount of salt was used for the desired shade depth and liquor ratio. Reactive dyes have a low affinity for cellulosic fibers, and salt is crucial to promote dye uptake.<sup>[1][2][3]</sup>

- **Check Timing of Alkali Addition:** Alkali should only be added after the dye has had sufficient time to exhaust onto the fiber in the presence of salt.[4][5] Premature alkali addition can cause dye hydrolysis in the dyebath, rendering it unable to fix to the fiber.[4]
- **Review Liquor Ratio:** A lower liquor ratio generally requires less salt to achieve adequate exhaustion.[1][6] High liquor ratios can dilute the dye and salt concentration, leading to lower exhaustion.
- **Evaluate Dye Type:** Newly developed high-fixation reactive dyes have a higher affinity for cellulose and may require less salt than conventional reactive dyes.[1][2][3]





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## References

- [1. textilelearner.net](https://textilelearner.net) [textilelearner.net]
- [2. austinpublishinggroup.com](https://austinpublishinggroup.com) [austinpublishinggroup.com]
- [3. static.fibre2fashion.com](https://static.fibre2fashion.com) [static.fibre2fashion.com]
- [4. benchchem.com](https://benchchem.com) [benchchem.com]
- [5. Precautions for Reactive Dyeing Processes - TIANKUN Dye Manufacturer & Supplier](#) [tiankunchemical.com]
- [6. textilelearner.net](https://textilelearner.net) [textilelearner.net]
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